

Acalisib stock solution preparation

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Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

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Acalisib at a Glance

Acalisib (also known as GS-9820 or CAL-120) is a potent and selective small-molecule inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform. Its high selectivity makes it a valuable tool for studying B-cell function and lymphoid malignancies [1] [2] [3].

The table below summarizes its core biochemical properties and selectivity profile:

Property	Value / Description
Molecular Weight	401.40 g/mol [1] [2] [3]
Chemical Formula	C ₂₁ H ₁₆ FN ₇ O [1] [2] [3]
CAS No.	870281-34-8 [1] [2] [3]
Primary Target	PI3K δ (p110 δ) [1] [2] [3]
IC ₅₀ for p110 δ	14 nM [1] or 12.7 nM [3]
Selectivity	114- to 400-fold selective over other Class I PI3K enzymes (p110 α , p110 β , p110 γ) [1]

Its selectivity over related kinases is detailed in the following table:

Target	Reported IC ₅₀ (nM)	Source
p110δ (PI3Kδ)	14.0	[1]
p110γ (PI3Kγ)	1,389	[2] [3]
p110β (PI3Kβ)	3,377	[2] [3]
p110α (PI3Kα)	5,441	[2] [3]
hVps34	12,682	[2] [3]
DNA-PK	18,749	[2] [3]
mTOR	>10,000 (No activity)	[1]

Stock Solution Preparation & Storage

Acalisib has sufficient solubility in DMSO for *in vitro* experiments. Below are the standard protocols for preparing and storing stock solutions.

Recommended Solvent: DMSO

- **Solubility:** 80 mg/mL (199.3 mM) [1] to 125 mg/mL (311.41 mM) [3]. **Note:** Hygroscopic DMSO can absorb moisture from the air, which may reduce solubility over time. It is recommended to use fresh, newly opened DMSO for preparing stock solutions [1] [3].
- **Insoluble in:** Water and Ethanol [1].

Preparation of a 10 mM Stock Solution (Example) To prepare 1 mL of a 10 mM stock solution:

- Calculate the mass needed: $(10 \mu\text{mol/mL}) \times (401.40 \text{ mg/mmol}) = 4.01 \text{ mg}$ of **Acalisib**.
- Weigh out 4.01 mg of **Acalisib** powder.
- Add the powder to an appropriate vial.
- Add **1 mL of pure, anhydrous DMSO** to dissolve the powder.
- Mix by vortexing or gentle sonication until the solution is clear.

Storage and Stability

- **Stock Solution:** Aliquot and store at -20°C or -80°C. Protect from light [3].
- **Powder:** Store at -20°C, and it is stable for at least 3 years from the date of receipt [1].
- **Stability Note:** While one study found that 85% of tested compounds were stable in wet DMSO (90/10 DMSO/water) for up to 2 years at 4°C, the recommended practice for **Acalisib** is to use pure DMSO to ensure optimal stability and solubility based on supplier data [4].

In Vivo Formulation Protocols

For animal studies, **Acalisib** requires specific formulations to ensure solubility and bioavailability upon administration. The following validated protocols are adapted from supplier recommendations [1] [3].

Protocol 1: Solution in PEG300/Tween80/Saline This formulation yields a clear solution suitable for most administration routes.

- **Final Concentration:** 2-4 mg/mL (5-10 mM) [1] [3].
- **Formulation:** 5% DMSO + 40% PEG300 + 5% Tween 80 + 50% saline [1] [3].

Preparation Steps:

- Prepare a concentrated DMSO stock solution (e.g., 80 mg/mL) [1].
- To a mixing vial, add 400 µL of PEG300.
- Add 50 µL of the DMSO stock solution to the PEG300 and mix evenly.
- Add 50 µL of Tween 80 to the mixture and mix evenly.
- Add 500 µL of saline (0.9% NaCl in ddH₂O) to adjust the volume to 1 mL.
- Mix thoroughly. The final solution should be clear and used immediately for optimal results [1].

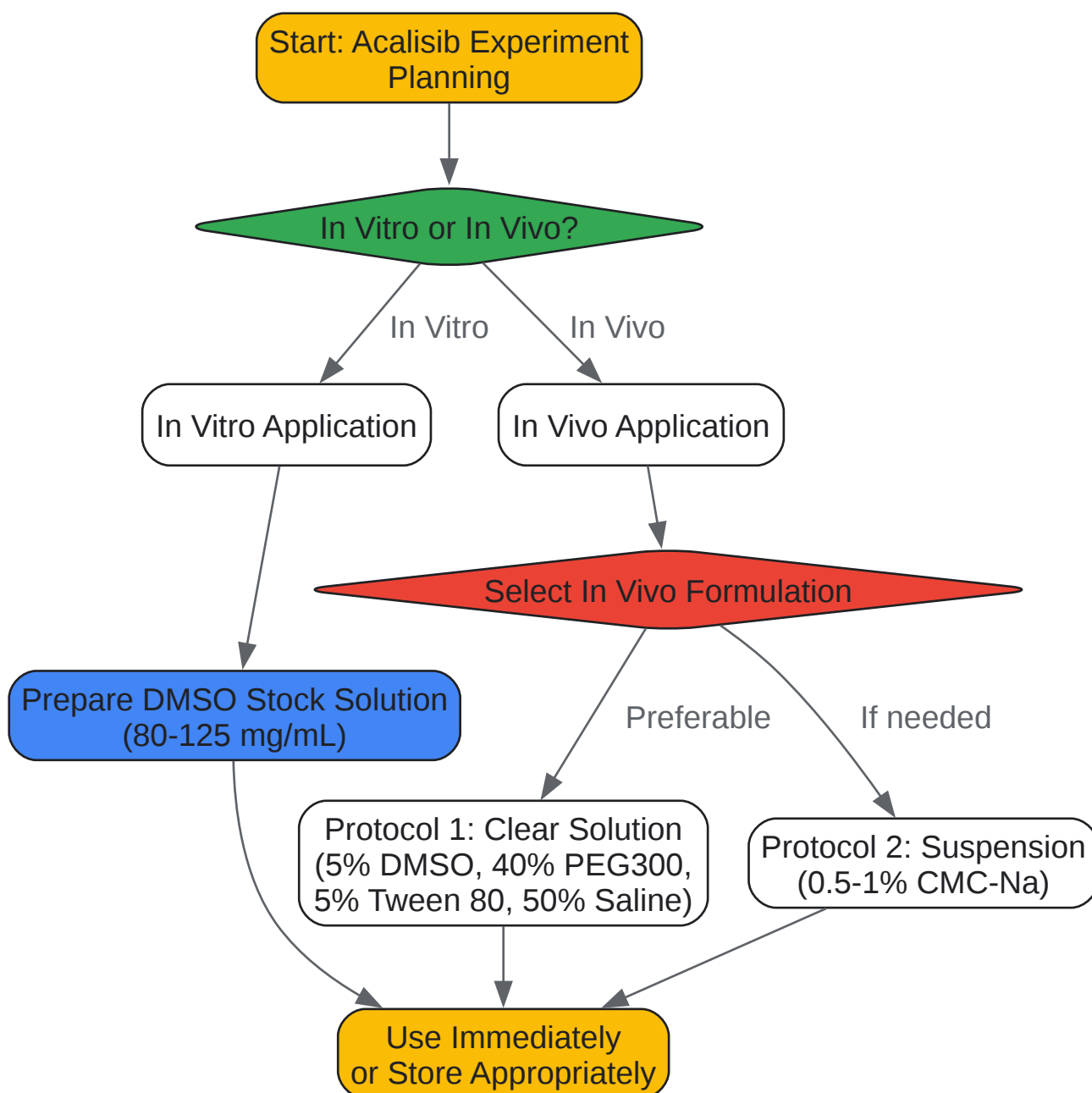
Protocol 2: Suspension in CMC-Na This is a fallback option if a solution is not feasible.

- **Final Concentration:** ≥5 mg/mL [1].
- **Formulation:** 0.5-1% Carboxymethylcellulose sodium (CMC-Na) in water [1].
- **Preparation:** Add 5 mg of **Acalisib** powder to 1 mL of CMC-Na solution and mix vigorously to form a homogeneous suspension [1].

Key Experimental Considerations

- **Bioactivity Validation:** In fibroblast-based assays, **Acalisib** showed high cellular selectivity for PI3K δ . It only reduced PDGF-induced pAkt (via PI3K α) by 50% at 11,585 nM and LPA-induced pAkt (via PI3K β) by 50% at 2,069 nM, confirming its selectivity in a cellular context [3].
- **In Vivo Efficacy:** In animal models, a dose of 10 mg/kg of **Acalisib** was sufficient to reduce the growth of multiple myeloma xenografts in mice. Notably, in studies on obese mice, this same dose did not affect body weight, unlike a PI3K α inhibitor, further underscoring its isoform-specific action [3].
- **Handling Precautions:** **Acalisib** is for research use only and is not intended for human consumption. Standard laboratory safety procedures should be followed, including the use of personal protective equipment (PPE) [2].

The following diagram illustrates the workflow for selecting and preparing the appropriate formulation for your experiment.



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Conclusion

This guide provides a consolidated reference for working with **Acalisib** in a research environment. The key to obtaining reliable and reproducible data lies in the precise preparation of stock solutions, the careful choice of *in vivo* formulation, and a clear understanding of the compound's highly selective mechanism of

action. Adhering to these detailed protocols will help ensure the success of your experiments investigating PI3K δ signaling.

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